

# Personal protective equipment for handling VCH-916

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## Compound of Interest

Compound Name: VCH-916

Cat. No.: B611647

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## Essential Safety and Handling Guide for VCH-916

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **VCH-916**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**VCH-916** is classified with the following hazards:

- Acute oral toxicity (Category 4)[[1](#)]
- Acute aquatic toxicity (Category 1)[[1](#)]
- Chronic aquatic toxicity (Category 1)[[1](#)]

Hazard Statements:

- H302: Harmful if swallowed[[1](#)]
- H410: Very toxic to aquatic life with long-lasting effects[[1](#)]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following equipment should be used when handling **VCH-916**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-impermeable gloves. Nitrile gloves are suitable for prolonged contact. <a href="#">[2]</a> <a href="#">[3]</a>
Eye Protection	Safety Glasses/Goggles	Goggles, safety glasses with side shields, or a face shield are required to protect from splashes. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Lab Coat/Gown	A cuffed, long-sleeved gown or lab coat should be worn to protect the skin and clothing. <a href="#">[3]</a>
Respiratory Protection	Respirator	In case of inadequate ventilation or formation of aerosols, a suitable respirator should be worn. <a href="#">[5]</a>

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **VCH-916** and ensuring laboratory safety.

### Handling Procedures

- Ventilation: Always handle **VCH-916** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[2\]](#)
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols during handling.[\[1\]](#)[\[2\]](#)
- Ignition Sources: Use non-sparking tools and prevent fire from electrostatic discharge. Keep away from all sources of ignition.[\[2\]](#)

- Hygiene: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[\[1\]](#)

## Storage Conditions

Parameter	Requirement
Temperature	Store at -20°C (powder) or -80°C (in solvent). <a href="#">[1]</a>
Container	Keep in a tightly sealed, suitable, and closed container. <a href="#">[1]</a> <a href="#">[2]</a>
Environment	Store in a cool, well-ventilated area away from direct sunlight and ignition sources. <a href="#">[1]</a>

## Accidental Release and First Aid Measures

Immediate and appropriate response to spills or exposure is crucial.

## Spill and Leak Containment

In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel from the spill area.[\[2\]](#)
- Ventilate: Ensure adequate ventilation.[\[2\]](#)
- Ignition Sources: Remove all sources of ignition.[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[2\]](#)
- Cleanup: Collect the spillage using spark-proof tools and explosion-proof equipment. Place the collected material in a suitable, closed container for disposal.[\[2\]](#)

## First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse eyes with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

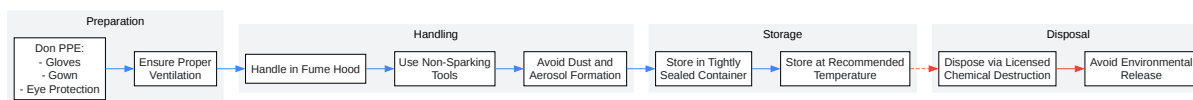
## Disposal Plan

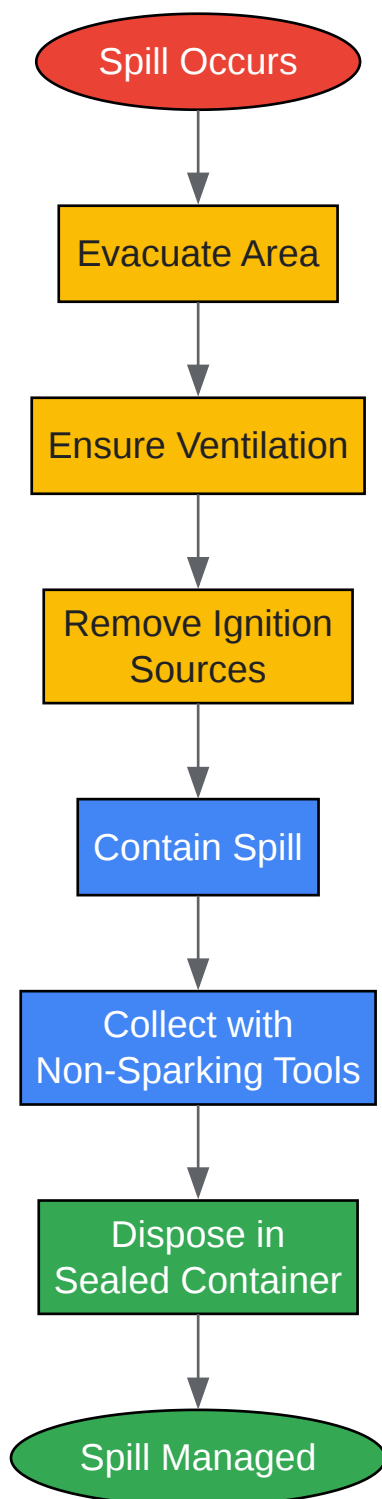
**VCH-916** and its containers must be disposed of in accordance with appropriate laws and regulations.

- Chemical Disposal: The material can be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2]
- Environmental Precautions: Discharge into the environment must be avoided. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge into sewer systems.[2]
- Container Disposal: Dispose of contents and container to an approved waste disposal plant. [1]

## Diagrams

### VCH-916 Handling Workflow





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